

# Proper Disposal of 2-Ethoxyethanol: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 2-Ethoxyethanol

Cat. No.: B086334

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This document provides essential safety and logistical information for the proper disposal of **2-Ethoxyethanol**, a common solvent in research and development settings. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain environmental compliance. **2-Ethoxyethanol** is classified as a hazardous substance due to its flammability, toxicity, and reproductive hazards.<sup>[1]</sup>

## Immediate Safety and Hazard Assessment

**2-Ethoxyethanol** is a colorless, flammable liquid that is harmful if swallowed and toxic if inhaled.<sup>[1][2]</sup> It is also a known reproductive toxicant.<sup>[1][2]</sup> Before handling, all personnel must be familiar with its associated hazards.

### Key Hazards:

- **Flammability:** It is a combustible liquid with a flashpoint between 40-44°C (104-111°F).<sup>[1]</sup> Its vapors can form explosive mixtures with air.<sup>[1]</sup>
- **Toxicity:** Exposure can cause irritation to the eyes, nose, and throat.<sup>[1]</sup>
- **Reproductive Hazards:** It is a known reproductive toxicant and is suspected of damaging fertility or the unborn child.<sup>[1][2]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative data for **2-Ethoxyethanol**:

Property	Value	Source
Flash Point	40-44°C (104-111°F)	[1]
CAS Registry Number	110-80-5	[2]
Lower Explosive Limit	1.8%	[3]
Upper Explosive Limit	14%	[3]
Water Solubility	Readily soluble	[4]
OSHA TWA (8-hr)	200 ppm	[5]
NIOSH TWA (10-hr)	0.5 ppm	[5]
ACGIH TWA (8-hr)	5 ppm	[5]

## Step-by-Step Disposal Procedures

### Waste Collection

- **Container Preparation:** Select a clean, dry, and compatible container for the waste. Before adding any waste, affix a "Hazardous Waste" label to the container.[1]
- **Waste Transfer:** All transfers of **2-Ethoxyethanol** waste must be conducted within a certified chemical fume hood to minimize inhalation exposure.[1] Carefully pour the waste into the designated container, avoiding splashes.[1]
- **Container Sealing:** Once collection is complete, or the container is full, securely seal the container. Store the sealed container in a designated hazardous waste accumulation area.[1]

### Spill Management

In the event of a **2-Ethoxyethanol** spill, follow these immediate steps:

- **Alert Personnel:** Immediately alert others in the vicinity.[1]
- **Evacuate and Secure:** Evacuate non-essential personnel and secure the entrance to the affected area.[5]

- Eliminate Ignition Sources: Extinguish all nearby ignition sources.[\[1\]](#)[\[5\]](#)
- Ventilate: Ensure adequate ventilation, such as working in a fume hood or a well-ventilated area.[\[1\]](#)[\[5\]](#)
- Containment: Wearing appropriate Personal Protective Equipment (PPE), contain the spill using an absorbent material like dry sand or earth.[\[1\]](#)[\[5\]](#) Work from the outside of the spill inward.
- Cleanup: Place all contaminated absorbent materials and other contaminated items into a sealable container labeled as "Hazardous Waste: **2-Ethoxyethanol** Debris".[\[1\]](#)
- Decontamination: Clean the spill area with soap and water, and dispose of all cleaning materials as hazardous waste.[\[1\]](#)
- Prohibition: DO NOT wash spills into the sewer system.[\[5\]](#)

## Disposal of Empty Containers

Empty containers that previously held **2-Ethoxyethanol** must be handled as hazardous waste until properly decontaminated.

- Triple Rinse: Under a fume hood, triple rinse the empty container with a suitable solvent (e.g., water, if compatible with the subsequent waste stream).[\[1\]](#)
- Collect Rinsate: Collect all rinsate as hazardous waste in the appropriate, labeled container.[\[1\]](#)
- Air Dry: Allow the rinsed container to air dry completely within the fume hood before disposal or recycling.[\[1\]](#)

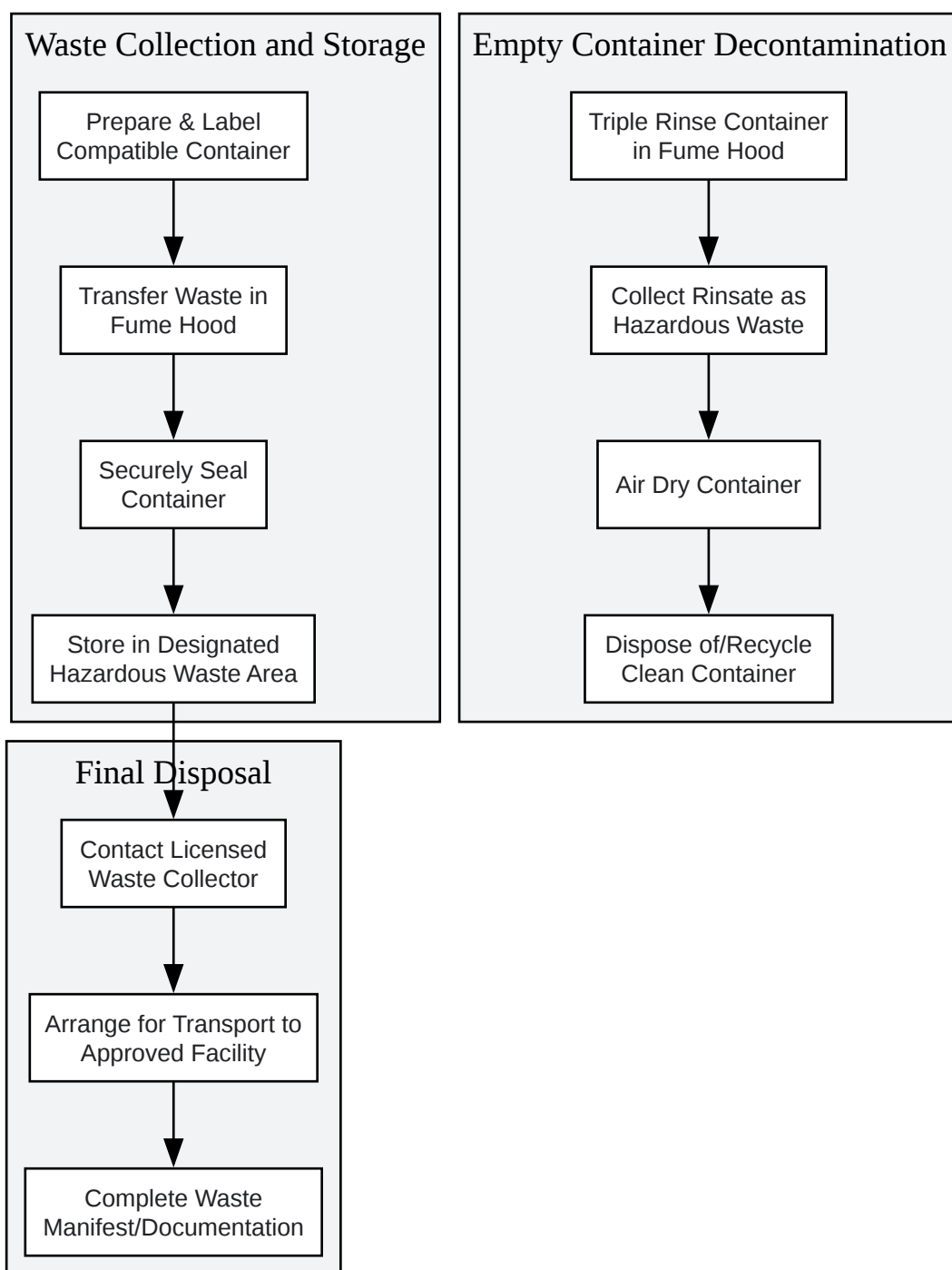
## Final Disposal

- Licensed Collector: Dispose of the hazardous waste through a licensed collector.[\[6\]](#) The waste will typically be sent to a hazardous or special waste collection point.[\[6\]](#)
- Regulatory Compliance: All disposal activities must be in accordance with local, regional, national, and international regulations.[\[6\]](#)[\[7\]](#) It may be necessary to dispose of **2-**

**Ethoxyethanol** as a HAZARDOUS WASTE; contact your state's Department of Environmental Protection (DEP) or the regional office of the federal Environmental Protection Agency (EPA) for specific guidance.<sup>[5]</sup>

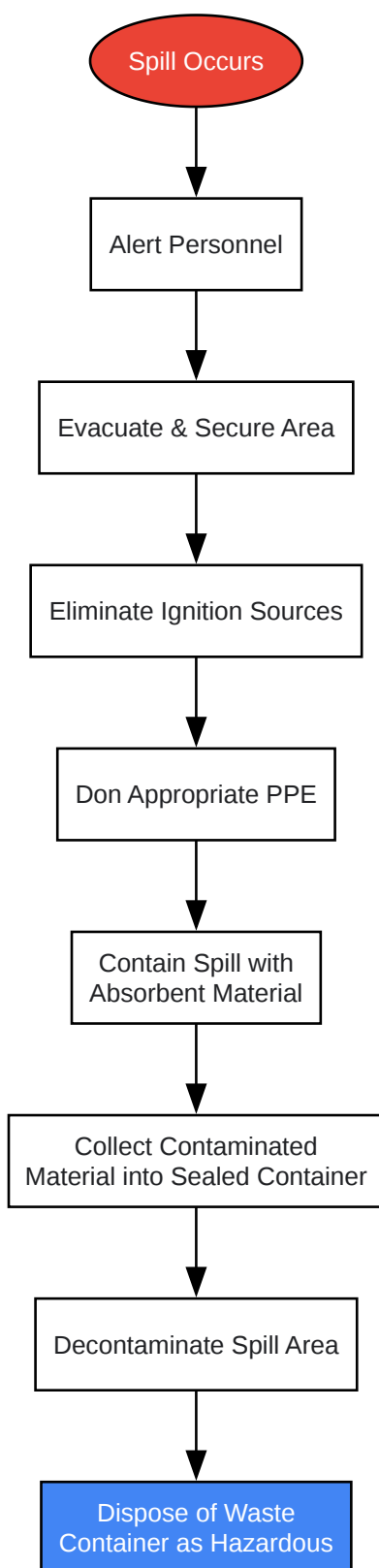
## Experimental Workflow and Logical Relationships

The following diagrams illustrate the procedural flow for the proper disposal of **2-Ethoxyethanol** and the decision-making process for spill response.



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**Figure 1.** Workflow for routine disposal of **2-Ethoxyethanol** waste.



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**Figure 2.** Logical relationship of steps for **2-Ethoxyethanol** spill response.

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